1-Chloro-9H-thioxanthen-9-one vs benzophenone cure rate comparison

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Compound of Interest

Compound Name:	*1-Chloro-9H-thioxanthen-9-one*
CAS No.:	*38605-72-0*
Cat. No.:	*B3032712*

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This guide provides an in-depth technical comparison between **1-Chloro-9H-thioxanthen-9-one** (and its industrially relevant derivative, 1-Chloro-4-propoxythioxanthone or CPTX) and Benzophenone (BP).

Executive Summary

While both compounds function as Type II (Norrish Type II) photoinitiators requiring a hydrogen donor (amine synergist), **1-Chloro-9H-thioxanthen-9-one** derivatives (specifically CPTX) significantly outperform Benzophenone in UV-LED curing (365–405 nm), pigmented systems, and thick-film applications.

- Benzophenone (BP): The cost-effective industry standard for surface curing in clear coatings using mercury arc lamps. It suffers from poor absorption in the near-UV/visible range, limiting its depth cure and LED compatibility.
- **1-Chloro-9H-thioxanthen-9-one** (CPTX/CTX Class): A high-performance alternative with a red-shifted absorption spectrum (

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nm). It offers superior photon capture efficiency, faster polymerization kinetics, and reduced oxygen inhibition sensitivity in practical formulations.

Photophysical Mechanisms & Kinetics

Both initiators operate via a bimolecular hydrogen abstraction mechanism. However, their efficiency is dictated by their Triplet State Quantum Yield (

) and Molar Extinction Coefficient (

) at the excitation wavelength.

Mechanism of Action (Type II)

- Excitation: The photoinitiator (PI) absorbs a photon, transitioning from Ground State (

) to Excited Singlet (

).[1]
- Intersystem Crossing (ISC): Rapid transition to the Excited Triplet State (

).
- Hydrogen Abstraction: The

  species interacts with a co-initiator (tertiary amine), abstracting a hydrogen to form a Ketyl Radical (inactive) and an Aminoalkyl Radical (active initiating species).

Jablonski Diagram: Type II Initiation

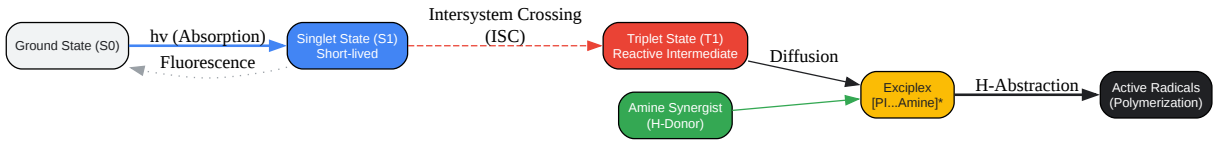

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Figure 1: Energy pathway for Type II photoinitiators. The efficiency of the

transition and the lifetime of

are critical. Thioxanthones generally exhibit longer triplet lifetimes than Benzophenone in polar monomers, enhancing H-abstraction probability.

Spectral Characteristics & Light Source Compatibility

The primary differentiator is the absorption profile.

Characteristic	Benzophenone (BP)	1-Chloro-9H-thioxanthen-9-one (CPTX)	Impact on Cure
Primary Absorption ( )	~250 nm (UVC)	~260 nm & ~310 nm	BP is excellent for surface cure (UVC) but fails in depth.
Secondary Absorption ( )	~340 nm (Weak,)	385–405 nm (Strong,)	Critical: CPTX captures ~20x more energy from UV-LEDs (395 nm).
Appearance	White Flakes	Yellow Powder	CPTX imparts a slight yellow hue to the formulation.
Spectral Cut-off	~380 nm	~420 nm	CPTX allows curing through UV-blocking pigments (e.g., TiO2).

Why this matters:

- Mercury Lamps: BP works well because the lamp emits strong UVC/UVB.
- UV-LEDs (395 nm): BP is virtually inert because it has near-zero absorption at 395 nm. CPTX is highly reactive.

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Experimental Validation: Cure Rate Comparison

To objectively compare cure rates, we utilize Real-Time FTIR (RT-FTIR) or Photo-DSC. The following data represents a typical acrylate system (e.g., TPGDA) with 3% Amine Synergist (MDEA).

Comparative Performance Data

Metric	Benzophenone (BP)	1-Chloro-4-propoxythioxanthone (CPTX)	Relative Performance
Induction Time (s)	1.5 - 2.0 s	0.2 - 0.5 s	CPTX starts curing 4x faster due to faster consumption.
Max Reaction Rate ( )	1.0 (Normalized Baseline)	3.5 - 4.2x	CPTX generates radicals significantly faster.
Final Conversion (%)	~85% (Surface), <50% (Depth)	>95% (Surface & Depth)	CPTX ensures through-cure in films >50µm.
LED 395nm Reactivity	Negligible	High	BP cannot be used alone for LED curing.

Experimental Protocol: Real-Time FTIR (RT-FTIR)

Use this protocol to validate the comparison in your own lab.

- Formulation:
  - Resin: 70% Epoxy Acrylate / 30% TPGDA.
  - Variables:
    - Sample A: 2.0% Benzophenone + 3.0% EDB (Amine).
    - Sample B: 2.0% CPTX + 3.0% EDB (Amine).

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- Setup:
  - Instrument: FTIR Spectrometer with UV accessory.
  - Light Source: UV-LED (395 nm) calibrated to 100 mW/cm².
  - Atmosphere: Air (to test oxygen inhibition resistance).
- Measurement:
  - Monitor the acrylate double bond peak at 1636 cm^{-1} or 810 cm^{-1}.
  - Trigger UV exposure at t=10s.
  - Record conversion for 60s.
- Analysis:
  - Calculate Conversion:
  - Plot

    vs. Time.[1] The slope of the linear region represents

    (Rate of Polymerization).[1]

Workflow Diagram

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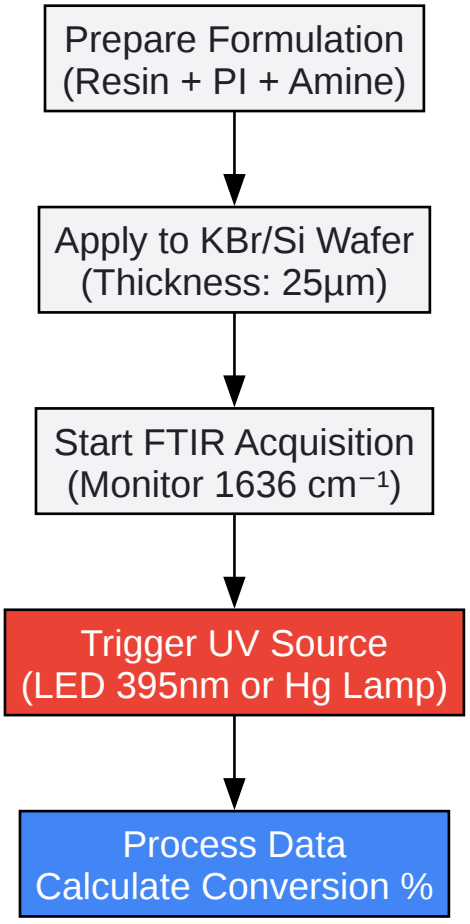

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Figure 2: Standard RT-FTIR workflow for kinetic profiling.

Formulation & Solubility Considerations

While **1-Chloro-9H-thioxanthen-9-one** (and CPTX) offers superior kinetics, it presents formulation challenges compared to BP.

- Solubility: Pure **1-Chloro-9H-thioxanthen-9-one** has limited solubility in standard acrylates. The propoxy- derivative (CPTX) was specifically developed to solve this, offering high solubility in TPGDA and HDDA.
- Yellowing: Thioxanthones are inherently yellow. They are not recommended for pure white or clear-over-white coatings where non-yellowing is critical (use Hydroxyketones or Phosphine Oxides instead). Benzophenone is better for low-yellowing requirements, provided the film is thin.

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- Sensitization: CPTX is an excellent sensitizer for Type I initiators (like Iodonium salts in cationic curing), whereas BP is less effective in this role.

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- To cite this document: BenchChem. [1-Chloro-9H-thioxanthen-9-one vs benzophenone cure rate comparison]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3032712/docs#1-chloro-9h-thioxanthen-9-one-vs-benzophenone-cure-rate-comparison]

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